

Physical and chemical properties of technical grade Bioresmethrin

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An In-depth Technical Guide to the Physical and Chemical Properties of Technical Grade **Bioresmethrin**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bioresmethrin is a synthetic pyrethroid insecticide, specifically the (1R,trans)-isomer of resmethrin.[1][2] It is valued for its high insecticidal activity against a broad spectrum of pests, coupled with a relatively low mammalian toxicity, making it one of the more effective and safer insecticides in its class.[3][4] Technical grade **bioresmethrin**, the form used in formulating insecticidal products, is a mixture where the active ingredient is present at a high concentration, typically with a minimum purity of 93-93.5%.[5][6] This document provides a comprehensive overview of its core physical and chemical properties, outlines key experimental protocols for its analysis, and illustrates relevant chemical and logical pathways.

Physical Properties

Technical grade **bioresmethrin** is characterized as a viscous yellow to brown liquid that may partially crystallize upon standing.[5] When purified, it appears as a practically colorless solid or paste.[7][8] It possesses a characteristic chrysanthemum-like odor.[5][9]

Table 1: Summary of Physical Properties



Property	Value	Source(s)
Appearance	Viscous yellow to brown liquid/paste; may partially crystallize.	[5][7][8]
Molecular Formula	C22H26O3	[5][6][10]
Molecular Weight	338.44 - 338.48 g/mol	[5][6][10][11]
Melting Point	30-35 °C	[5][7][10]
Boiling Point	Decomposes >180 °C at atmospheric pressure; 174 °C at 0.0008 mmHg.	[1][5][9][11]
Density	1.05 - 1.1412 g/cm ³	[5][11]
Specific Gravity	1.050 at 20 °C	[3][5]
Vapor Pressure	< 10 Pa at 25 °C; 18.6 mPa at 20 °C	[1][5][8]
Flash Point	92-125 °C (Open Cup)	[1][3][5]
Refractive Index	nD20 1.5346	[5]
Optical Rotation	[α]D20 -5° to -8° (in a 5% or 10% ethanol solution)	[3][5]

Chemical Properties

Bioresmethrin is an ester of chrysanthemic acid and 5-benzyl-3-furylmethanol.[3] Its chemical behavior is largely defined by the ester linkage, which is susceptible to hydrolysis, particularly under alkaline conditions.[1]

Table 2: Summary of Chemical Properties and Stability



Property	Value / Description	Source(s)
Purity (Technical Grade)	≥ 930 g/kg (93%) total isomers	[5]
Water Solubility	< 0.3 mg/L at 20-25 °C (practically insoluble)	[1][5]
Organic Solvent Solubility	Soluble in most organic solvents, such as ethanol, acetone, and ethyl acetate.	[3][12]
Octanol-Water Partition Coeff. (log K _o w)	4.7 - 4.79 (Indicates high lipophilicity)	[1][5][7][8]
Saponification Value	160-175 mg KOH/g	[3]
Hydrolytic Stability	The ester linkage is the primary site of metabolic hydrolysis. Rapidly hydrolyzes under alkaline conditions.	[1][3][5]
Photolytic Stability	Sensitive to light and atmospheric oxidation, leading to photodecomposition. More stable than natural pyrethrins.	[3][5]
Thermal Stability	Stable under normal storage conditions but decomposes at temperatures above 180 °C.	[3][5][9]

Experimental Protocols

Accurate characterization of technical grade **bioresmethrin** relies on a suite of analytical techniques to verify identity, purity, and stability.

Purity and Isomer Content Analysis

High-Performance Liquid Chromatography (HPLC) is the principal method for determining the purity and isomeric composition of technical grade **bioresmethrin**.

• Instrumentation: HPLC system with a UV detector.



- Column: Reverse-phase C18 (octadecylsilane) column.
- Mobile Phase: A typical mobile phase consists of an acetonitrile and water gradient, often modified with phosphoric acid to improve peak shape.
- Flow Rate: 1-2 mL/minute.
- Detection: UV detection at a wavelength between 215-225 nm.[5]
- Purpose: This method effectively separates bioresmethrin from its stereoisomers, precursors, and degradation products, allowing for accurate quantification and purity assessment.

Impurity Profiling

Gas Chromatography (GC) is employed for its high sensitivity in detecting trace impurities.

- Instrumentation: Gas chromatograph equipped with an Electron Capture Detector (ECD),
 which is highly sensitive to the halogenated derivatives often used in analysis.
- Column: High-resolution capillary column coated with a specialized stationary phase to enable the separation of stereoisomers and related structural analogs.[5]
- Purpose: To identify and quantify trace-level impurities that may not be resolved or detected by HPLC.

Water Content Determination

Excess moisture can lead to the hydrolytic degradation of the ester linkage in **bioresmethrin**.

- Methodology: Karl Fischer titration.
- Purpose: This is a critical quality control parameter to ensure the stability and shelf-life of the technical grade material by quantifying the water content.[5]

Hydrolysis Rate and Metabolite Analysis

The rate of hydrolysis can be studied in vitro to understand metabolic pathways.

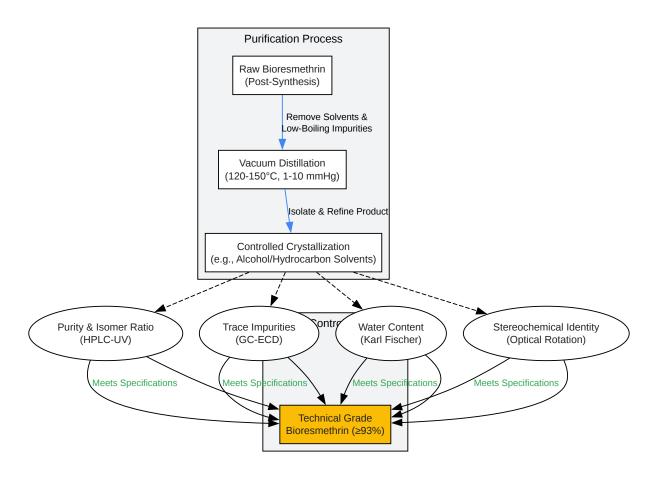


- Methodology: The hydrolysis of bioresmethrin is quantified by measuring the production of its primary metabolite, chrysanthemic acid.[13]
- Sample Preparation: **Bioresmethrin** is incubated with a hydrolyzing agent (e.g., carboxylesterase enzymes or alkaline solution).
- Analysis: The reaction is stopped, and the sample is analyzed by reverse-phase HPLC with UV detection to quantify the concentration of the resulting carboxylic acid over time.[13]

Visualizations: Workflows and Pathways Quality Control Workflow for Technical Bioresmethrin

The following diagram illustrates the key stages in the purification and quality control process for ensuring technical grade **bioresmethrin** meets regulatory specifications.





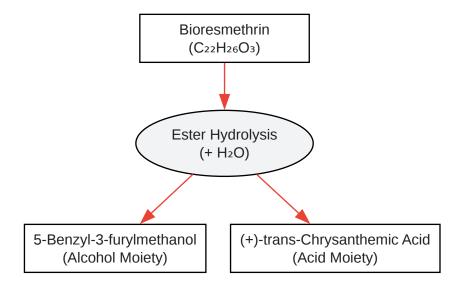
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Caption: Quality control workflow for the production of technical grade bioresmethrin.

Chemical Pathway: Hydrolysis of Bioresmethrin

The primary degradation and metabolic pathway for **bioresmethrin** is the cleavage of its ester bond, which results in an alcohol and a carboxylic acid. This reaction is a key factor in its environmental fate and metabolism in living organisms.





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Caption: The hydrolytic degradation pathway of bioresmethrin.

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